

Application Note & Protocol: Synthesis of 3-Hydroxyimino Ropinirole for Research Applications

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Compound of Interest

Compound Name: 3-Hydroxyimino Ropinirole

Cat. No.: B1153371

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Abstract

This document provides a comprehensive, two-step protocol for the synthesis of **3-Hydroxyimino Ropinirole**, a critical derivative for research and analytical purposes. Ropinirole is a potent D2/D3 dopamine agonist used in the management of Parkinson's disease. The synthesis and characterization of its related compounds, such as **3-Hydroxyimino Ropinirole**, are essential for impurity profiling, development of analytical standards, and exploring structure-activity relationships. The described methodology first involves the controlled oxidation of Ropinirole Hydrochloride to its corresponding isatin derivative, 4-[2-(Dipropylamino)ethyl]-1H-indole-2,3-dione (Ropinirole Impurity B). This intermediate is subsequently converted to the target oxime via a condensation reaction with hydroxylamine. This guide offers detailed, step-by-step instructions, explains the chemical rationale behind the procedural choices, and outlines methods for structural validation, ensuring a reliable and reproducible synthesis for research professionals.

Scientific Background & Rationale

The Significance of Ropinirole and its Related Compounds

Ropinirole is a non-ergoline dopamine agonist that provides therapeutic benefit by stimulating postsynaptic D2-type receptors in the brain.[1] In pharmaceutical development and quality control, the identification and synthesis of process-related impurities and degradation products are of paramount importance.[2] These compounds, often referred to as "related compounds," are not only crucial for ensuring the safety and efficacy of the active pharmaceutical ingredient (API) but also serve as valuable tools for further pharmacological and toxicological investigation.[3][4]

Target Molecule: 3-Hydroxyimino Ropinirole

3-Hydroxyimino Ropinirole is the 3-oxime derivative of 4-[2-(Dipropylamino)ethyl]-1H-indole-2,3-dione, an oxidative impurity of Ropinirole commonly known as Ropinirole Impurity B or 3-Oxo Ropinirole.[3][5] As a distinct chemical entity, it serves as an essential reference standard for the development and validation of analytical methods designed to monitor the purity of Ropinirole. Its unique structure, featuring an oxime functional group, also presents opportunities for its use as a ligand in novel coordination chemistry or as a scaffold for further medicinal chemistry exploration.

Synthetic Strategy Overview

The synthesis of **3-Hydroxyimino Ropinirole** is logically approached via a two-step sequence starting from commercially available Ropinirole Hydrochloride.

- **Step 1: Oxidation.** The first step involves the oxidation of the α -hydroxy-amine functionality within the oxindole ring of Ropinirole to a diketone (isatin) structure.[6] The C3-methylene group of the Ropinirole core is susceptible to oxidation, yielding the stable isatin intermediate, 4-[2-(Dipropylamino)ethyl]-1H-indole-2,3-dione.[1] Modern oxidative methods provide efficient routes to isatins from their corresponding indoles or oxindoles.[7]
- **Step 2: Oximation.** The second step is the formation of the oxime. This is a classic condensation reaction where the highly reactive C3-carbonyl of the isatin intermediate reacts with hydroxylamine.[8] The reaction proceeds via nucleophilic attack of the hydroxylamine nitrogen on the carbonyl carbon, followed by dehydration to yield the C=N-OH (oxime)

functionality.[9] This reaction is highly efficient and selective for the C3-ketone due to the lower reactivity of the C2-amide carbonyl.

This strategic pathway provides a clear and reproducible route to the target compound from a readily available starting material.

Experimental Protocols

Materials and Reagents

Reagent/Material	Grade	Supplier
Ropinirole Hydrochloride	≥98% (HPLC)	Commercially Available
Dimethyl Sulfoxide (DMSO)	Anhydrous, ≥99.9%	Commercially Available
Hydrochloric Acid (HCl)	Concentrated (37%)	Commercially Available
Hydroxylamine Hydrochloride	≥99%	Commercially Available
Sodium Acetate	Anhydrous, ≥99%	Commercially Available
Ethanol	200 Proof, ACS Grade	Commercially Available
Ethyl Acetate	ACS Grade	Commercially Available
Hexanes	ACS Grade	Commercially Available
Dichloromethane (DCM)	ACS Grade	Commercially Available
Sodium Sulfate (Na ₂ SO ₄)	Anhydrous	Commercially Available
Deionized Water	Type 1	Laboratory Source
Silica Gel	60 Å, 230-400 mesh	Commercially Available

Equipment: Round-bottom flasks, magnetic stirrer/hotplate, reflux condenser, ice bath, rotary evaporator, equipment for column chromatography, standard laboratory glassware.

Step 1: Synthesis of 4-[2-(Dipropylamino)ethyl]-1H-indole-2,3-dione (3-Oxo Ropinirole)

Rationale: This procedure utilizes a DMSO-based oxidation, a well-established method for converting activated methylene groups adjacent to an aromatic ring into a carbonyl. The acidic workup facilitates the reaction and subsequent isolation.

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add Ropinirole Hydrochloride (2.97 g, 10 mmol).
- **Solvent Addition:** Add anhydrous Dimethyl Sulfoxide (DMSO, 50 mL) and concentrated Hydrochloric Acid (HCl, 5 mL).
- **Heating:** Heat the reaction mixture to 80-90 °C with vigorous stirring. The solution will darken in color.
- **Reaction Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using a mobile phase of 9:1 Dichloromethane:Methanol. The disappearance of the starting material spot and the appearance of a new, more polar spot (orange-red color) indicates reaction progression. The reaction is typically complete within 4-6 hours.
- **Quenching:** After completion, cool the reaction mixture to room temperature and then pour it slowly into a beaker containing 250 mL of ice-cold water with stirring.
- **pH Adjustment & Extraction:** A precipitate may form. Adjust the pH of the aqueous suspension to ~7-8 using a saturated sodium bicarbonate solution. Extract the product with Ethyl Acetate (3 x 75 mL).
- **Drying and Concentration:** Combine the organic layers, wash with brine (1 x 50 mL), dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude orange-red solid can be purified by column chromatography on silica gel using a gradient elution from 100% Dichloromethane to 95:5 Dichloromethane:Methanol to afford the pure isatin intermediate.

Step 2: Synthesis of 3-Hydroxyimino Ropinirole

Rationale: The reaction of a ketone with hydroxylamine to form an oxime is typically carried out in a buffered solution or a protic solvent like ethanol to facilitate the condensation and

dehydration steps.[10] Sodium acetate is used here to buffer the HCl released from hydroxylamine hydrochloride, maintaining an optimal pH for the reaction.

- **Reaction Setup:** In a 100 mL round-bottom flask, dissolve the purified 4-[2-(Dipropylamino)ethyl]-1H-indole-2,3-dione (2.74 g, 10 mmol, from Step 1) in Ethanol (40 mL).
- **Reagent Addition:** In a separate flask, prepare a solution of Hydroxylamine Hydrochloride (0.83 g, 12 mmol, 1.2 eq) and Sodium Acetate (0.98 g, 12 mmol, 1.2 eq) in deionized water (10 mL).
- **Reaction:** Add the aqueous hydroxylamine solution to the ethanolic solution of the isatin at room temperature with stirring.
- **Heating:** Heat the reaction mixture to reflux (approx. 80 °C) for 2-3 hours.
- **Reaction Monitoring:** Monitor the reaction by TLC (9:1 Dichloromethane:Methanol). The consumption of the orange-red isatin starting material and the formation of a new, typically yellow, product spot indicates completion.
- **Isolation:** Cool the reaction mixture to room temperature. Reduce the volume of ethanol by approximately half using a rotary evaporator.
- **Precipitation:** Add 50 mL of cold deionized water to the concentrated mixture to precipitate the product.
- **Filtration and Drying:** Collect the resulting solid by vacuum filtration, wash the filter cake with cold water (2 x 15 mL), and dry under vacuum to yield the final product, **3-Hydroxyimino Ropinirole**, as a yellow to off-white solid. Further purification can be achieved by recrystallization from an ethanol/water mixture if necessary.

Characterization and Validation

Rationale: To ensure the identity and purity of the synthesized compound, a multi-technique analytical approach is required. This validates the success of the synthesis and confirms the material is suitable for use as a research or reference standard.

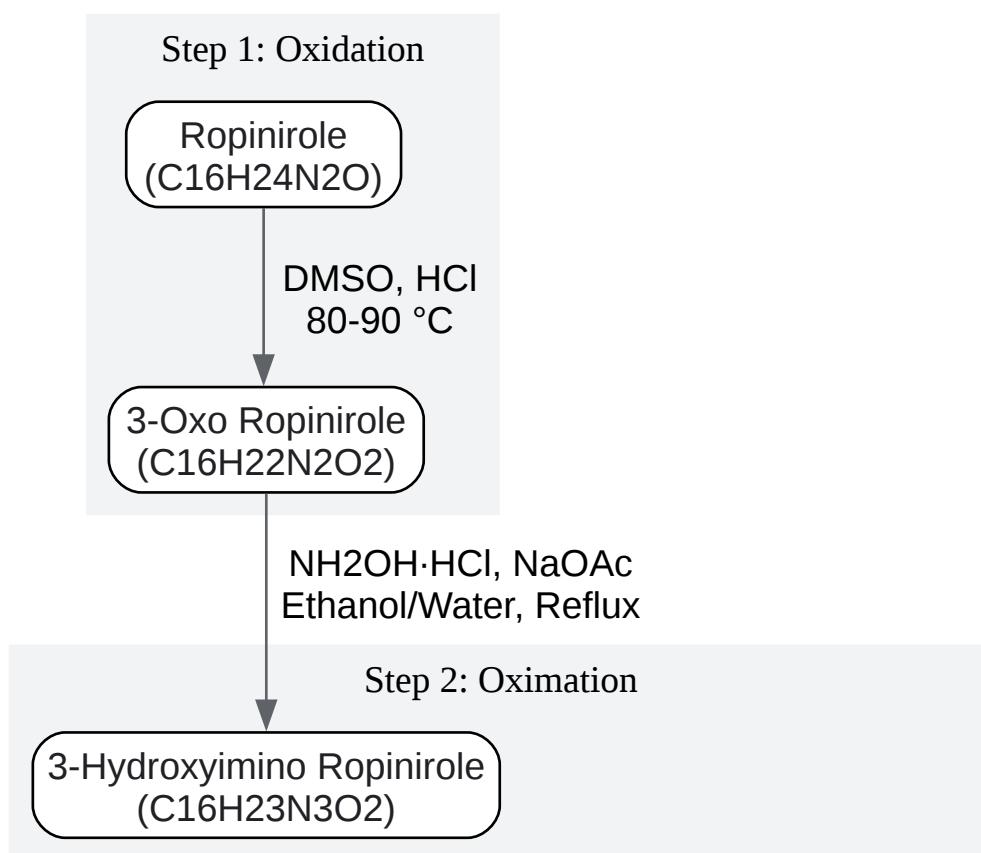
- High-Performance Liquid Chromatography (HPLC):
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and a phosphate buffer (pH ~2.5-3.0).
 - Detection: UV at 250 nm.
 - Expected Result: A single major peak with a retention time distinct from the Ropinirole and 3-Oxo Ropinirole starting materials. Purity should be $\geq 98\%$.
- Mass Spectrometry (MS):
 - Technique: Electrospray Ionization (ESI) in positive mode.
 - Ropinirole (Base): $C_{16}H_{24}N_2O$, Molecular Weight = 260.37 g/mol . Expected $[M+H]^+ = 261.2$.[\[11\]](#)
 - 3-Oxo Ropinirole (Base): $C_{16}H_{22}N_2O_2$, Molecular Weight = 274.36 g/mol . Expected $[M+H]^+ = 275.2$.
 - **3-Hydroxyimino Ropinirole** (Base): $C_{16}H_{23}N_3O_2$, Molecular Weight = 289.37 g/mol . Expected $[M+H]^+ = 290.2$.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Solvent: DMSO- d_6 or $CDCl_3$.
 - Expected 1H NMR Features: Signals corresponding to the dipropylaminoethyl side chain (triplets and multiplets for propyl groups, and triplets for ethyl chain). Aromatic protons on the indole ring will show characteristic shifts. A key diagnostic signal will be a downfield singlet for the N-OH proton of the oxime group.
 - Expected ^{13}C NMR Features: Signals for the aliphatic carbons of the side chain, aromatic carbons, and two carbonyl-like carbons ($C=N-OH$ and $C=O$), which will be shifted relative to the two $C=O$ signals of the isatin intermediate.[\[12\]](#)[\[13\]](#)

Data Summary & Visualization

Quantitative Data Summary

Parameter	Step 1: Oxidation	Step 2: Oximation
Starting Material	Ropinirole HCl	4-[2-(Dipropylamino)ethyl]-1H-indole-2,3-dione
Molar Mass (g/mol)	296.84	274.36
Amount (g)	2.97	2.74
Moles (mmol)	10	10
Key Reagent	DMSO / HCl	Hydroxylamine HCl
Molar Mass (g/mol)	-	69.49
Moles (mmol)	Solvent	12
Molar Equivalents	-	1.2
Reaction Time	4-6 hours	2-3 hours
Temperature	80-90 °C	Reflux (~80 °C)
Typical Yield	65-75%	85-95%
Appearance	Orange-Red Solid	Yellow/Off-White Solid

Reaction Workflow



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Caption: Synthetic pathway from Ropinirole to **3-Hydroxyimino Ropinirole**.

Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.
- Personal Protective Equipment (PPE), including safety glasses, a lab coat, and appropriate gloves, must be worn at all times.
- Concentrated acids (HCl) and organic solvents (DMSO, DCM, Ethyl Acetate, Ethanol) are hazardous. Handle with care, avoiding skin contact and inhalation of vapors.
- Hydroxylamine hydrochloride is corrosive and toxic. Avoid creating dust.
- Consult the Safety Data Sheets (SDS) for all reagents before use.

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